

# Essential Safety and Logistical Information for Handling S-15176

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## Compound of Interest

Compound Name: S-15176

Cat. No.: B1243693

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and experimental integrity. This document provides essential, immediate safety and logistical information for the compound **S-15176**, an inhibitor of the mitochondrial permeability transition pore (PTP).

## Chemical Identification:

Identifier	Value
Product Name	S-15176[1]
Synonyms	N-[(3,5-Di-tert-butyl-4-hydroxy-1-thiophenyl)]-3-propyl-N'-(2,3,4-trimethoxybenzyl)piperazine difumarate salt
CAS Number	148089-70-7[1][2]
Molecular Formula	C <sub>31</sub> H <sub>48</sub> N <sub>2</sub> O <sub>4</sub> S[1]
Molecular Weight	544.79 g/mol [1]

## Hazard Identification and Personal Protective Equipment (PPE)

**S-15176** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Adherence to proper safety protocols is crucial.

GHS Hazard Classification:

Classification	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed <sup>[1]</sup>
Acute aquatic toxicity	1	H400: Very toxic to aquatic life <sup>[1]</sup>
Chronic aquatic toxicity	1	H410: Very toxic to aquatic life with long lasting effects <sup>[1]</sup>

Recommended Personal Protective Equipment (PPE):

Protection Type	Specific Recommendations
Eye/Face Protection	Safety glasses with side-shields or goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat or other protective clothing to prevent skin contact.
Respiratory Protection	A NIOSH-approved respirator is recommended if working in a poorly ventilated area or if dusts are generated.
Hand Protection	Compatible chemical-resistant gloves.

## Experimental Protocols

Inhibition of Mitochondrial Swelling:

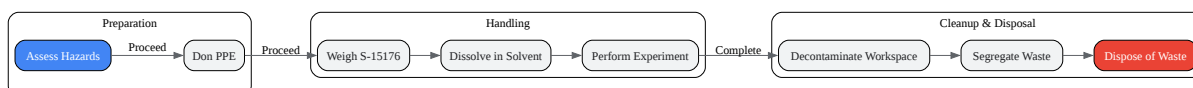
A key application of **S-15176** is the inhibition of the mitochondrial permeability transition pore. A typical experimental protocol to assess this involves:

- Isolate mitochondria from the tissue of interest (e.g., rat liver) using standard differential centrifugation methods.
- Induce mitochondrial swelling using an agent such as tert-butylhydroperoxide.
- Treat the mitochondrial suspension with varying concentrations of **S-15176**.
- Monitor the change in absorbance at 540 nm to quantify mitochondrial swelling. **S-15176** has been shown to inhibit mitochondrial swelling induced by tert-butylhydroperoxide with an  $IC_{50}$  value of 45.7  $\mu M$ .<sup>[2][3]</sup>

## Handling and Disposal Plan

A clear, step-by-step plan for the operational use and disposal of **S-15176** is critical for safety and environmental protection.

Operational Workflow for Handling **S-15176**:



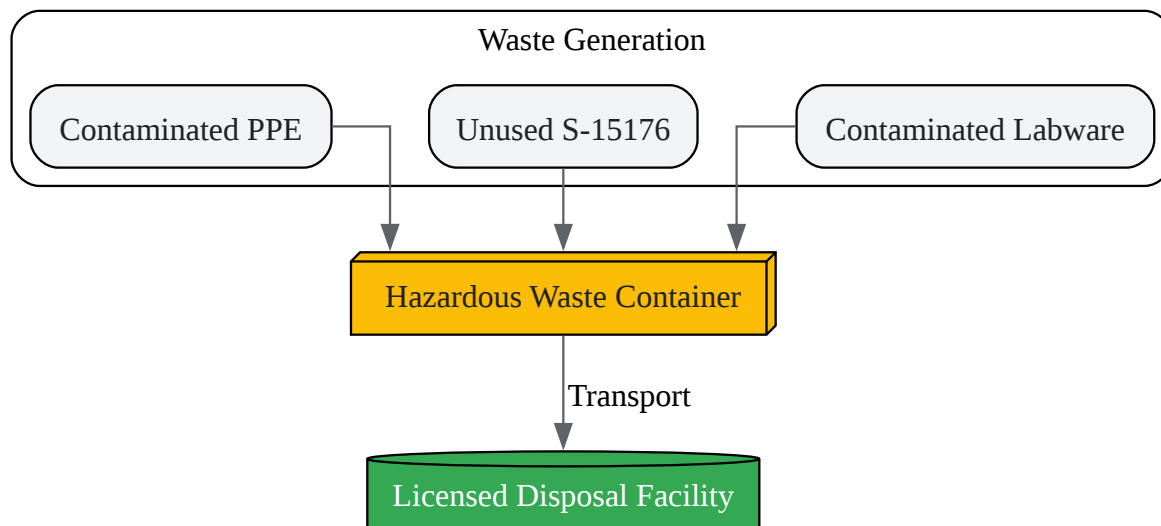
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Caption: A streamlined workflow for the safe handling of **S-15176** from preparation to disposal.

Disposal Plan:

All waste materials contaminated with **S-15176** must be handled as hazardous waste.

Waste Segregation and Disposal Pathway:



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Caption: Logical flow for the segregation and disposal of **S-15176** contaminated waste.

#### First Aid Measures:

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. <sup>[1]</sup>
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
In Case of Skin Contact	Wash with plenty of soap and water.
If Inhaled	Move person into fresh air.

#### Storage and Stability:

Condition	Recommendation
Storage Temperature	Store at room temperature in the continental US; may vary elsewhere.[3]
Stability	Stable under recommended storage conditions. [1]
Incompatible Materials	Strong oxidizing agents.

By adhering to these guidelines, laboratory personnel can safely handle **S-15176**, minimize environmental impact, and ensure the integrity of their research.

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## References

- 1. S-15176|148089-70-7|MSDS [dcchemicals.com]
- 2. S-15176|CAS 148089-70-7|DC Chemicals [dcchemicals.com]
- 3. medchemexpress.com [medchemexpress.com]
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